

# An In-depth Technical Guide on the Physical Properties of N,N-Dimethylbutylamine

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## Compound of Interest

Compound Name: *N,N-Dimethylbutylamine*

Cat. No.: *B1196949*

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This technical guide provides a comprehensive overview of the key physical properties of **N,N-Dimethylbutylamine**, specifically its boiling point and density. The information is presented in a structured format to facilitate easy reference and comparison for professionals in research and development. This document also outlines the standard experimental methodologies for determining these properties and includes a visualization of the relationship between the compound's molecular structure and its physical characteristics.

## Quantitative Data on Physical Properties

The boiling point and density of **N,N-Dimethylbutylamine** have been determined by various sources. The following table summarizes the reported values for these physical constants.

Physical Property	Value	Notes and Conditions
Boiling Point	92 °C to 95.9 °C	The range reflects values from multiple sources.
93.3 °C		
95 °C	at 1,013 hPa	
Density	0.7203 g/cm <sup>3</sup> to 0.721 g/mL	The range reflects values from multiple sources.
720.3 kg/m <sup>3</sup>	at 20 °C	
0.721 g/mL	at 25 °C	

## Experimental Protocols

The determination of the boiling point and density of a liquid compound such as **N,N-Dimethylbutylamine** is fundamental in its characterization. Standard laboratory procedures for these measurements are described below.

### 2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed, depending on the sample volume available.

- **Simple Distillation:** For larger sample volumes (typically >5 mL), a simple distillation apparatus is used. The liquid is heated in a distilling flask, and the temperature of the vapor that distills is measured. The stable temperature recorded when the bulk of the material distills corresponds to the boiling point. It is crucial that the thermometer bulb is positioned correctly within the apparatus to be fully immersed in the hot vapors for an accurate reading. [\[1\]](#) The barometric pressure should also be recorded, as boiling point is pressure-dependent. [\[1\]](#)
- **Thiele Tube Method:** This micro-method is suitable for small sample volumes (<1 mL). A small amount of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted and placed inside. The assembly is attached to a thermometer and heated in a

Thiele tube containing oil. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.<sup>[1]</sup>

- **Reflux Method:** A reflux setup can also be used to determine the boiling point. The liquid is heated to its boiling point in a flask attached to a vertical condenser, which returns the condensed vapor to the flask. A thermometer placed in the vapor path will record the boiling point temperature.<sup>[1]</sup>

## 2.2. Determination of Density

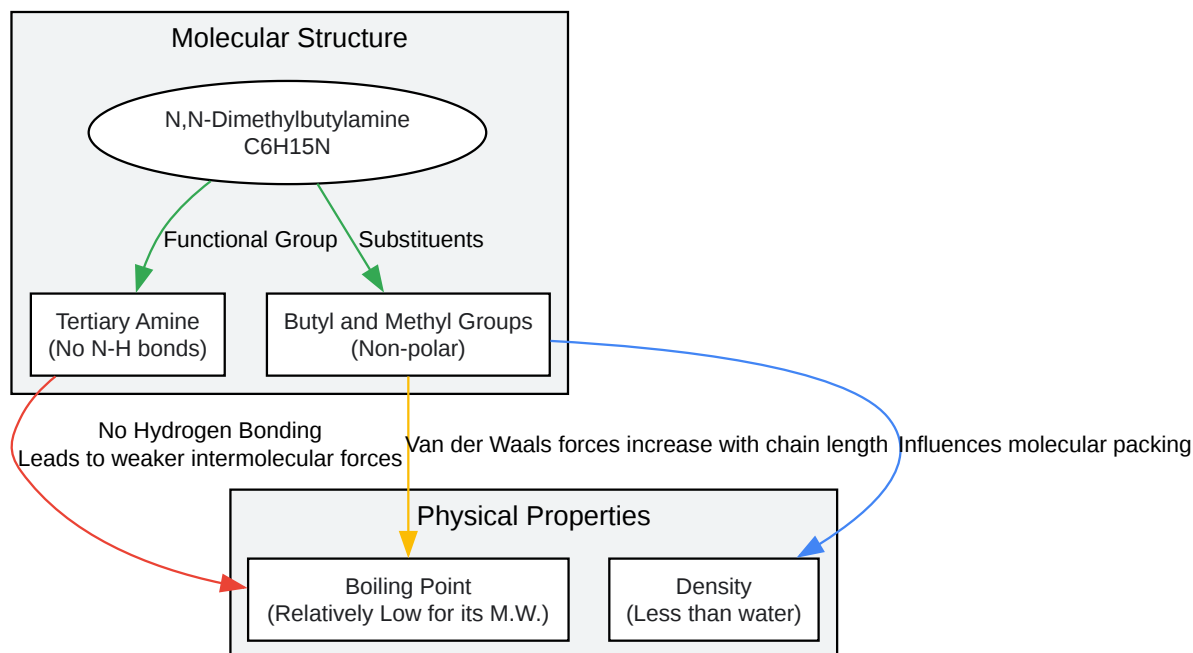
Density is the mass per unit volume of a substance. The following is a standard laboratory procedure for determining the density of a liquid.

- **Procedure:**
  - An empty, dry container of a known volume, such as a graduated cylinder or a pycnometer (density bottle), is weighed using an analytical balance.
  - The container is then filled with **N,N-Dimethylbutylamine** to a precisely measured volume.
  - The container with the liquid is reweighed.
  - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.
  - The density is then calculated by dividing the mass of the liquid by its volume.
  - For improved accuracy, the measurements should be repeated multiple times, and the average value should be reported. The temperature at which the measurement is taken should also be recorded, as density is temperature-dependent.

## Visualization of Structure-Property Relationship

The physical properties of **N,N-Dimethylbutylamine** are a direct consequence of its molecular structure. The following diagram illustrates this relationship.

## Relationship between Molecular Structure and Physical Properties of N,N-Dimethylbutylamine



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Caption: Molecular structure's influence on **N,N-Dimethylbutylamine**'s properties.

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
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